

Application Notes and Protocols for Immunohistochemical Staining of GPR119

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	BMS-986034
CAS No.:	1492631-88-5
Cat. No.:	B606281

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These application notes provide a detailed protocol for the immunohistochemical (IHC) detection of the G protein-coupled receptor 119 (GPR119) in formalin-fixed, paraffin-embedded (FFPE) tissue sections. Additionally, we describe the role of the GPR119 agonist, **BMS-986034**, and the associated signaling pathways. This information is intended for researchers, scientists, and drug development professionals.

Introduction

GPR119 is a Gs protein-coupled receptor predominantly expressed in pancreatic β -cells and enteroendocrine L-cells in the gastrointestinal tract.[1][2] Its activation leads to an increase in intracellular cyclic AMP (cAMP), which in turn stimulates glucose-dependent insulin secretion and the release of incretin hormones such as glucagon-like peptide-1 (GLP-1).[3][4] This positions GPR119 as a potential therapeutic target for type 2 diabetes.[3][5] **BMS-986034** is a potent and selective agonist of GPR119.[6] Immunohistochemistry is a valuable technique to visualize the tissue and cellular distribution of GPR119, aiding in the understanding of its physiological roles and the effects of agonists like **BMS-986034**.

Data Presentation

Table 1: Recommended Reagents and dilutions for GPR119 Immunohistochemistry

Reagent	Supplier	Cat. No.	Recommended Dilution/Concentration
Rabbit Polyclonal anti-GPR119 Antibody	Novus Biologicals	NBP2-47661	1:100 - 1:1000
Biotinylated Goat Anti-Rabbit IgG	Vector Laboratories	BA-1000	1:200
Avidin-Biotin Complex (ABC) Reagent	Vector Laboratories	PK-6100	As per manufacturer's instructions
DAB Substrate Kit	Vector Laboratories	SK-4100	As per manufacturer's instructions
Harris Modified Hematoxylin	Sigma-Aldrich	HHS16	Ready-to-use

Table 2: In Vitro Activity of GPR119 Agonists

Compound	Assay Type	Cell Line	EC50	Reference
BMS-986034	cAMP accumulation	HEK293 cells expressing human-mouse chimeric GPR119	Not explicitly stated, but described as a potent agonist.	[6]
Compound [VI] (BMS optimized)	GPR119 agonist activity	Not specified	4 nM[1]	[1]
AR231453	GLP-1 Release	GLUTag cells	56 nM[7]	[7]
AS1269574	cAMP accumulation	HEK293 cells expressing human GPR119	2.5 μ M[4]	[4]

Experimental Protocols

Immunohistochemistry Protocol for GPR119 in Paraffin-Embedded Tissues

This protocol outlines the steps for the detection of GPR119 in FFPE tissue sections.

1. Deparaffinization and Rehydration:

- Immerse slides in two changes of xylene for 5 minutes each.[8]
- Transfer slides through two changes of 100% ethanol for 3 minutes each.[8]
- Hydrate slides in 95% ethanol for 3 minutes.
- Hydrate slides in 80% ethanol for 3 minutes.[8]
- Rinse slides in distilled water for 5 minutes.[8]

2. Antigen Retrieval:

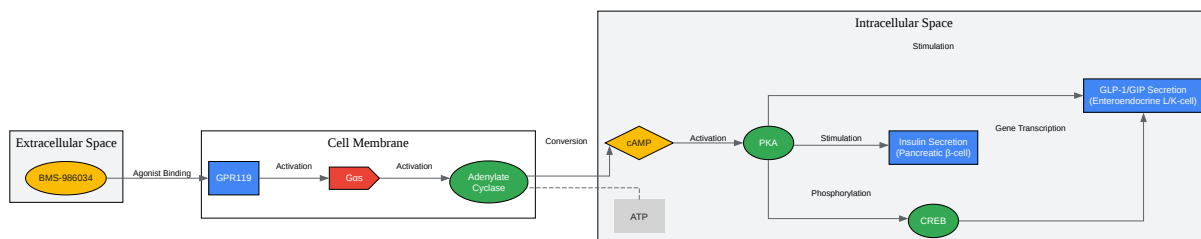
- Immerse slides in 10 mM sodium citrate buffer (pH 6.0).
- Heat the slides in a steamer or water bath at 99-100°C for 20 minutes.[8]
- Allow the slides to cool to room temperature in the buffer for at least 20 minutes.

3. Staining Procedure:

- Rinse slides in Tris-buffered saline with 0.025% Triton X-100 (TBS-T).
- Incubate sections with 3% hydrogen peroxide in methanol for 10-15 minutes to block endogenous peroxidase activity.
- Rinse slides with TBS-T.
- Apply a protein blocking solution (e.g., 5% normal goat serum in TBS) and incubate for 20-60 minutes at room temperature.[8][9]

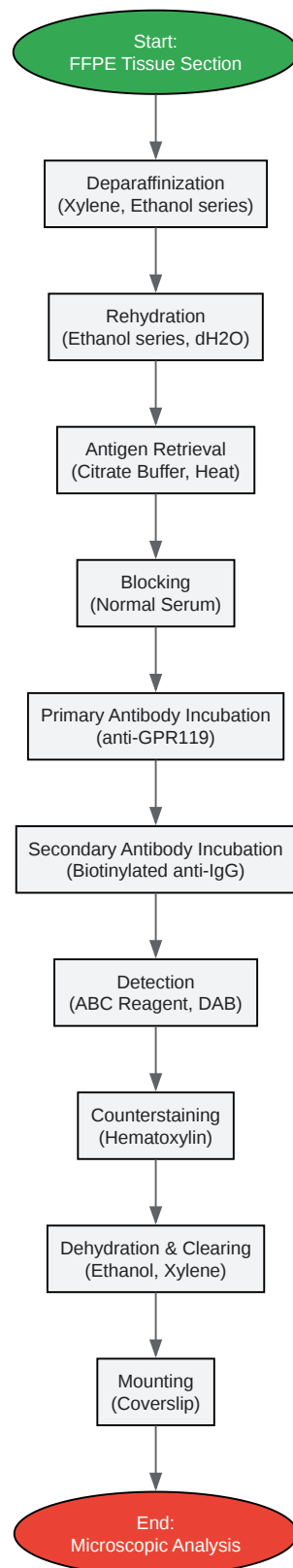
- Drain the blocking solution and apply the primary antibody (e.g., rabbit anti-GPR119) diluted in TBS.
 - Incubate for 45 minutes at room temperature or overnight at 4°C.[8][9]
 - Rinse slides in TBS-T.
 - Apply a biotinylated secondary antibody (e.g., goat anti-rabbit IgG) and incubate for 30 minutes at room temperature.[8]
 - Rinse slides in TBS-T.
 - Apply the ABC reagent and incubate for 30 minutes at room temperature.[8]
 - Rinse slides in TBS-T.
 - Apply the DAB substrate solution and incubate until the desired stain intensity develops (typically 2-10 minutes).
 - Rinse slides in distilled water.
4. Counterstaining and Mounting:
- Counterstain with Harris Modified Hematoxylin for 30 seconds to 1 minute.
 - Rinse slides in running tap water.
 - Dehydrate the sections through graded alcohols (80%, 95%, 100%) and clear in xylene.[8]
 - Mount the coverslip with a permanent mounting medium.

Mandatory Visualization



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Caption: GPR119 signaling pathway upon activation by an agonist like **BMS-986034**.



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Caption: Experimental workflow for GPR119 immunohistochemistry.

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